

Trichlorodifluoropropane (HCFC-242cb) identification.

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Compound of Interest

Compound Name: *Trichlorodifluoropropane*

CAS No.: *134237-42-6*

Cat. No.: *B165492*

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An In-Depth Technical Guide to the Identification of **Trichlorodifluoropropane** (HCFC-242cb)

Section 1: Introduction and Core Principles

Trichlorodifluoropropane, specifically the isomer 1,1,1-trichloro-2,2-difluoropropane (HCFC-242cb), is a hydrochlorofluorocarbon (HCFC) of significant interest in atmospheric chemistry, environmental monitoring, and as a potential chemical intermediate. As with many halogenated hydrocarbons, its precise and unambiguous identification is critical for regulatory compliance, understanding environmental fate, and ensuring purity in chemical synthesis.

This guide, designed for researchers and analytical scientists, eschews a rigid template to provide a fluid, logic-driven approach to the identification of HCFC-242cb. We will move from fundamental properties to advanced analytical workflows, emphasizing the causality behind experimental choices to ensure that the identification process is not merely a procedure, but a self-validating scientific investigation. The core principle of this guide is the synergistic use of chromatographic separation and spectroscopic characterization to build an undeniable case for the compound's identity.

Section 2: Fundamental Physicochemical and Structural Properties

Any robust analytical identification begins with a thorough understanding of the target molecule's intrinsic properties. These characteristics dictate the appropriate analytical techniques and predict the compound's behavior within an instrumental system.

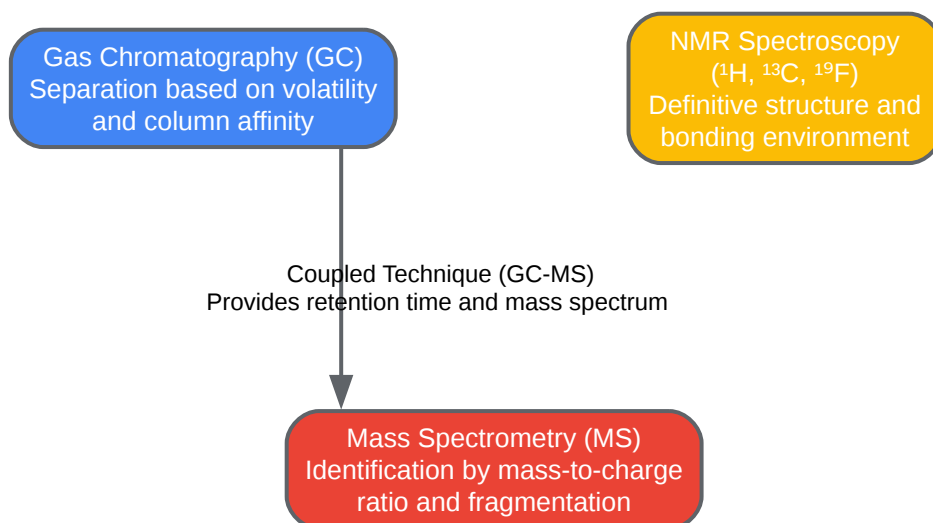
Table 1: Key Identifiers and Physicochemical Properties of HCFC-242cb

Property	Value	Source
IUPAC Name	1,1,1-Trichloro-2,2-difluoropropane	[1]
CAS Number	1112-05-6	[1] [2]
Molecular Formula	C ₃ H ₃ Cl ₃ F ₂	[1] [2]
Molecular Weight	183.41 g/mol	[1] [2]
Synonyms	HCFC-242cb, 2,2-Difluoro-1,1,1-trichloropropane	[1]
Monoisotopic Mass	181.926840 Da	[1]

The structure of HCFC-242cb, featuring a propane backbone with a trichloromethyl group and a difluoromethyl group, is key to its identification. The presence of chlorine and fluorine atoms creates a distinct isotopic pattern in mass spectrometry, while the single, isolated methyl group provides a clear signal in proton NMR.

Section 3: The Triad of Identification: Chromatography and Spectroscopy

Unambiguous identification of a chemical entity like HCFC-242cb relies on a multi-pronged approach. Relying on a single analytical technique is insufficient and prone to error. The most reliable strategy combines the separatory power of gas chromatography with the definitive structural elucidation provided by mass spectrometry and nuclear magnetic resonance spectroscopy.



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Caption: Core analytical techniques for HCFC-242cb identification.

Section 4: Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

For volatile and semi-volatile halogenated compounds, GC-MS is the cornerstone of analytical identification.[3][4] It provides two orthogonal pieces of data: the retention time (from GC) and the mass spectrum (from MS), which together offer a high degree of certainty.

Expertise in Method Development (The "Why")

- **Injection Technique:** Split/splitless injection is standard. A split injection is used for concentrated samples to avoid overloading the column, while a splitless injection is preferred for trace analysis to maximize the amount of analyte reaching the detector.
- **Column Selection:** A low-to-mid polarity capillary column, such as one with a 5% diphenyl / 95% dimethyl polysiloxane stationary phase (e.g., DB-5ms, HP-5ms), is an excellent choice. This is because the separation of small, halogenated alkanes is primarily driven by differences in their boiling points, for which these columns are well-suited.
- **Ionization Method:** Electron Ionization (EI) at a standard energy of 70 eV is the method of choice. EI is a hard ionization technique that induces reproducible fragmentation of the

molecule. This fragmentation pattern serves as a unique "fingerprint" that can be compared against spectral libraries for identification.^[5]

Expected Mass Spectrum and Fragmentation

The mass spectrum of HCFC-242cb is predicted to show a molecular ion peak (M^+) cluster, reflecting the isotopic abundance of chlorine (^{35}Cl and ^{37}Cl). The primary fragmentation pathways will involve the cleavage of C-C and C-Cl bonds, which are the weakest bonds in the molecule.

Table 2: Predicted Key Ions in the EI Mass Spectrum of HCFC-242cb

m/z (Mass/Charge)	Identity	Rationale
182/184/186	$[\text{C}_3\text{H}_3\text{Cl}_3\text{F}_2]^+$	Molecular ion cluster (M^+)
147/149/151	$[\text{C}_2\text{Cl}_3]^+$	Loss of the $-\text{CF}_2\text{CH}_3$ group
117/119	$[\text{CCl}_2\text{F}]^+$ or $[\text{C}_2\text{Cl}_2\text{H}_3]^+$	Common fragment from chlorofluorocarbons
83/85	$[\text{C}_2\text{H}_3\text{F}_2]^+$	Loss of the $-\text{CCl}_3$ group
65	$[\text{CF}_2\text{CH}_3]^+$	The difluoroethyl cation

Note: The presence and relative abundance of isotopic peaks for chlorine are critical for confirming the number of chlorine atoms in any given fragment.

Section 5: Spectroscopic Characterization for Unambiguous Confirmation

While GC-MS provides strong evidence, definitive structural confirmation, especially in a research or drug development setting, requires further spectroscopic analysis.

Infrared (IR) Spectroscopy

IR spectroscopy probes the vibrational frequencies of the molecule's functional groups. For HCFC-242cb, the IR spectrum provides clear evidence for the presence of specific bonds. Based on data for similar HCFCs, the following absorption bands are expected.^[2]

- $\sim 2900\text{--}3000\text{ cm}^{-1}$: C-H stretching vibrations from the methyl (CH_3) group.
- $\sim 1100\text{--}1350\text{ cm}^{-1}$: Strong, broad absorptions corresponding to C-F stretching vibrations.
- $\sim 650\text{--}850\text{ cm}^{-1}$: Strong absorptions from C-Cl stretching vibrations.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for elucidating the precise atomic connectivity of a molecule. For HCFC-242cb, a combination of ^1H , ^{13}C , and ^{19}F NMR would provide incontrovertible proof of its structure.

- ^1H NMR: The spectrum is expected to be very simple, showing a single peak (a singlet) corresponding to the three equivalent protons of the methyl (CH_3) group. Its chemical shift will be influenced by the adjacent difluoro-substituted carbon.
- ^{19}F NMR: This spectrum is also expected to show a singlet, as the two fluorine atoms are chemically equivalent and not adjacent to any other fluorine or hydrogen atoms with which they would strongly couple.
- ^{13}C NMR: The spectrum will show three distinct signals, one for each of the unique carbon atoms in the molecule: the methyl carbon ($-\text{CH}_3$), the difluoro-substituted carbon ($-\text{CF}_2-$), and the trichloro-substituted carbon ($-\text{CCl}_3$).

Section 6: Validated Experimental Protocols

The following protocols are designed to be self-validating by incorporating standards and blanks, ensuring the trustworthiness of the results.

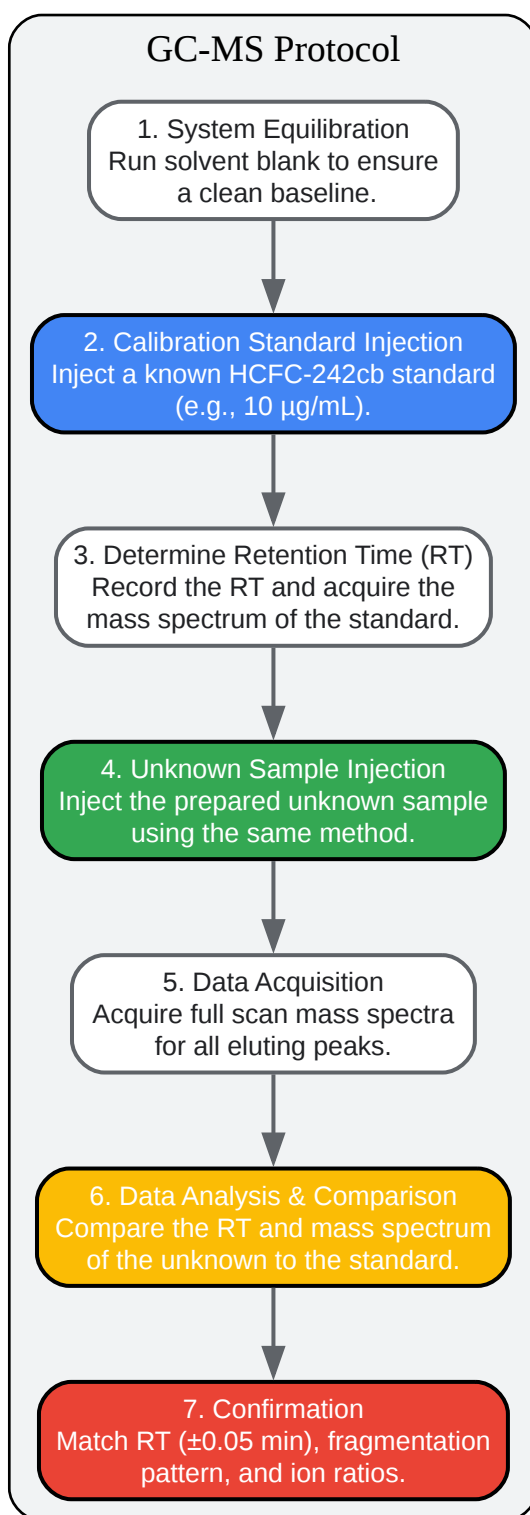
Protocol 1: Sample Preparation for GC-MS Analysis

- Solvent Selection: Choose a high-purity volatile solvent in which HCFC-242cb is soluble and that does not co-elute with the analyte (e.g., Hexane, Dichloromethane).
- Standard Preparation: Prepare a stock solution of a certified HCFC-242cb standard at approximately $1000\text{ }\mu\text{g/mL}$. Create a series of working standards (e.g., 1, 5, 10, 50, $100\text{ }\mu\text{g/mL}$) by serial dilution from the stock.

- **Sample Preparation:** Accurately weigh or measure the unknown sample and dissolve it in the chosen solvent to an estimated concentration within the calibration range.
- **Quality Control:** Prepare a solvent blank (solvent only) and a laboratory control sample (a mid-range standard) to be run with the analytical sequence.

Protocol 2: GC-MS Identification Workflow

This protocol outlines the instrumental steps for identifying HCFC-242cb.



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Caption: Step-by-step GC-MS identification workflow.

Table 3: Recommended GC-MS Instrumental Parameters

Parameter	Recommended Setting	Rationale
GC Column	30 m x 0.25 mm ID, 0.25 μ m film (5% Phenyl Polysiloxane)	Standard non-polar column for good peak shape and separation based on boiling point.
Carrier Gas	Helium, constant flow at 1.0 mL/min	Inert, provides good chromatographic efficiency.
Oven Program	40°C (hold 2 min), ramp to 250°C at 10°C/min, hold 5 min	Initial low temperature for good trapping, ramp allows for elution of a range of volatiles.
Injector Temp.	250°C	Ensures rapid volatilization of the analyte.
MS Source Temp.	230°C	Standard temperature to promote ionization while minimizing thermal degradation.
MS Quad Temp.	150°C	Standard temperature for quadrupole stability.
Scan Range	35 - 350 amu	Covers the molecular weight of the target and its expected fragments.

Protocol 3: Data Interpretation and Validation

- **Retention Time Matching:** The retention time of the peak of interest in the unknown sample must match the retention time of the certified HCFC-242cb standard within a narrow window (typically ± 0.05 minutes).
- **Mass Spectrum Confirmation:** The mass spectrum of the unknown peak must visually match the mass spectrum of the standard. Key ions, including the molecular ion cluster and major fragments, must be present.

- Library Match (Optional but Recommended): Perform a mass spectral library search (e.g., NIST, Wiley). A high-quality match score (>800/1000) provides additional confidence.
- Isotope Ratio Analysis: Critically, for any fragment containing chlorine, the ratio of the isotopic peaks must match the theoretical abundance (e.g., for a fragment with 3 chlorines, the M, M+2, M+4, M+6 peaks should have a ratio of approximately 100:98:32:3). This is a powerful confirmation tool.

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